

# BPR1J-097 reducing off-target effects

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

[Get Quote](#)

## BPR1J-097 Technical Overview

The table below summarizes the key characteristics of **BPR1J-097** as a potent FLT3 inhibitor [1] [2].

Property	Description
IUPAC Name	N-[5-[3-(benzenesulfonamido)phenyl]-1H-pyrazol-3-yl]-4-(4-methylpiperazin-1-yl)benzamide [1]
Biological Role	Novel and potent FLT3 inhibitor (antagonist); exhibits potent inhibitory activity against Acute Myeloid Leukemia (AML) [1] [2]
IC50 Value	11 nM (against FLT3) [1]
Molecular Formula	C <sub>27</sub> H <sub>28</sub> N <sub>6</sub> O <sub>3</sub> S [1]
Molecular Weight	516.61 g/mol [1]
CAS Number	1327167-19-0 [1]
Physical Form	White solid powder [1]

Property	Description
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]

## Experimental Protocols

While detailed experimental protocols are not fully outlined in the available literature, the following sections provide guidance on handling and solubility based on manufacturer information.

## Solubility and Stock Solution Preparation

**BPR1J-097** has low water solubility, requiring specific solvents for dissolution [1].

- **In Vitro Solubility:** The compound will likely dissolve in **DMSO**. If not, other solvents like a small amount of DMF can be tried [1].
- **Stock Solution Preparation:** Prepare a concentrated stock solution in DMSO (e.g., 5-20 mM) and aliquot it to avoid repeated freeze-thaw cycles. Store at **-20°C or -80°C** [1].

## In Vivo Dosing Formulations

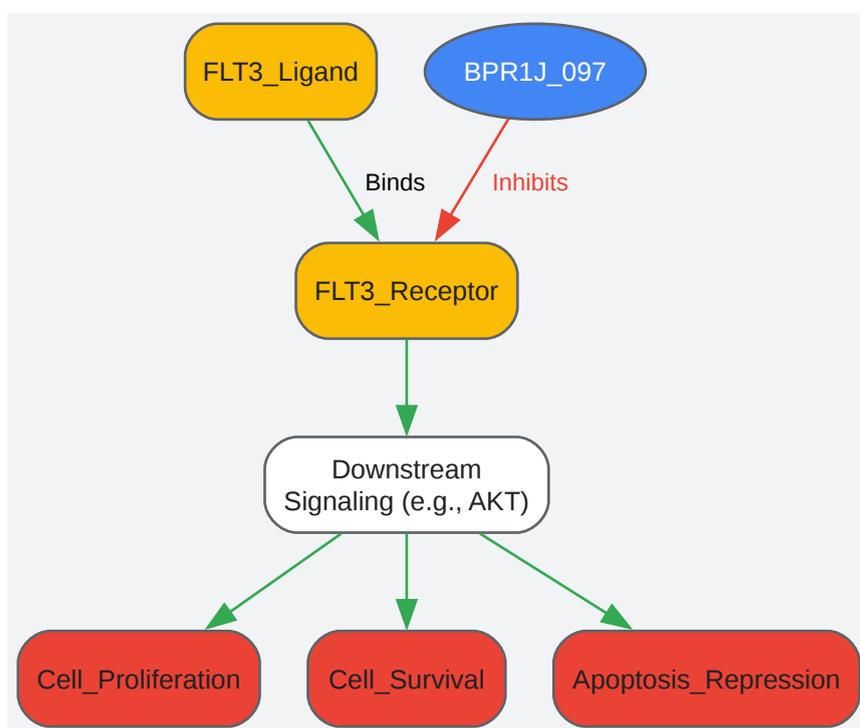
The table below lists common formulations for administering **BPR1J-097** in animal studies [1].

Formulation ID	Composition	Example Preparation (from 25 mg/mL DMSO stock)
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	100 µL DMSO stock + 50 µL Tween 80 + 850 µL Saline
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	100 µL DMSO stock + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline
Injection 3	DMSO : Corn oil = 10 : 90	100 µL DMSO stock + 900 µL Corn oil

Formulation ID	Composition	Example Preparation (from 25 mg/mL DMSO stock)
Oral 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)	Add 250 mg of product to 100 mL of 0.5% CMC Na solution

## FLT3 Signaling and Inhibitor Action

The following diagram illustrates the FLT3 signaling pathway in AML and the hypothesized site of **BPR1J-097** action, based on its known role as a FLT3 inhibitor [2].



[Click to download full resolution via product page](#)

## Frequently Asked Questions

**Q1: What is the primary clinical relevance of BPR1J-097?** **BPR1J-097** is a novel and potent small-molecule inhibitor developed to target the FMS-like tyrosine kinase 3 (FLT3), which is a key driver in the

development of Acute Myeloid Leukemia (AML) [2]. It exerts potent inhibitory activity against AML cells [2].

**Q2: How should I store BPR1J-097 and what is its shelf life?** As a solid powder, **BPR1J-097** should be stored at  $-20^{\circ}\text{C}$ , where it is stable for approximately 3 years. It can also be stored at  $4^{\circ}\text{C}$  for 2 years. Freshly prepared in vivo formulations are recommended for optimal results in animal experiments [1].

**Q3: Are there any known resistance mechanisms to BPR1J-097?** The available search results do not provide specific information on resistance to **BPR1J-097**. Generally, resistance to targeted therapies like FLT3 inhibitors can arise from secondary mutations in the target gene or activation of alternative signaling pathways.

## Important Notes on Information Gaps

- **Off-Target Effects:** The search results **do not contain specific data on the off-target effects of BPR1J-097**. Profiling its selectivity against other kinases would be a crucial area for further experimental investigation.
- **Troubleshooting Guides:** The results also lack explicit troubleshooting guides for common experimental issues, such as low activity in assays or problems with in vivo dosing.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. - BPR | FLT3 inhibitor | CAS 1327167-19-0 | Buy 1 - J ... 097 BPR 1 J 097 [invivochem.com]
2. The role, mechanism and potentially therapeutic ... [nature.com]

To cite this document: Smolecule. [BPR1J-097 reducing off-target effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548028#bpr1j-097-reducing-off-target-effects>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)